

# A Comprehensive Technical Guide to 2,3-Bis(octadecyloxy)propan-1-ol

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## Compound of Interest

Compound Name: 2,3-Bis(octadecyloxy)propan-1-ol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2,3-Bis(octadecyloxy)propan-1-ol**, a dialkyl glycerol ether with significant applications in biomedical research and pharmaceutical sciences. The document details its physicochemical properties, a general synthesis protocol, and its role in advanced drug delivery systems.

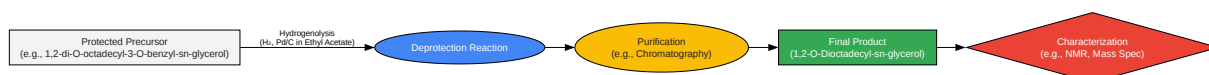
## Core Physicochemical Properties

**2,3-Bis(octadecyloxy)propan-1-ol** is a synthetic lipid characterized by two long C18 alkyl chains attached to a glycerol backbone. This structure imparts a highly lipophilic nature to the molecule, making it a crucial component in the formation of stable lipid-based nanostructures. Its key properties are summarized below.

Property	Value	Reference
Molecular Formula	C <sub>39</sub> H <sub>80</sub> O <sub>3</sub>	[1][2]
Molecular Weight	597.05 g/mol	[1]
CAS Number	6076-38-6	[1][2]
Synonyms	2,3-Bis(octadecyloxy)-1-propanol, 1,2-O-Dioctadecyl-rac-glycerol	[1][2]
Appearance	White to off-white solid (inferred from similar compounds)	
Solubility	Insoluble in water; soluble in organic solvents like chloroform and ethanol.	[3]

## Synthesis and Experimental Workflow

The synthesis of **2,3-Bis(octadecyloxy)propan-1-ol**, specifically its enantiomer 1,2-O-Dioctadecyl-sn-glycerol, typically involves the deprotection of a precursor molecule. A general workflow for this process is outlined below.



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## References

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